

# Essential Safety and Disposal Procedures for AZ-PFKFB3-67

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## Compound of Interest

Compound Name: AZ-PFKFB3-67

Cat. No.: B15573944

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For researchers and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document outlines the essential procedures for the safe disposal of **AZ-PFKFB3-67**, a potent and selective PFKFB3 kinase inhibitor.

While the Safety Data Sheet (SDS) for **AZ-PFKFB3-67** from some suppliers indicates that it does not meet the classification criteria for a hazardous substance under European Commission Directives, it is crucial to note that the chemical, physical, and toxicological properties have not been exhaustively investigated<sup>[1]</sup>. Therefore, treating this compound with a high degree of caution is the most prudent approach.

Data Point	Description
Hazard Status	Does not meet hazardous classification criteria under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008. However, toxicological properties are not fully known.[1]
Routes of Exposure	Potential for exposure through inhalation, ingestion, and skin or eye contact.
Recommended PPE	Safety glasses, chemical-resistant gloves, protective lab coat. A respirator may be necessary based on a risk assessment. Work should be conducted in a chemical fume hood. [1]
Environmental Safety	Release into the environment should be strictly avoided. The product must not be allowed to enter drains.[1]

## Step-by-Step Disposal Protocol for AZ-PFKFB3-67

Adherence to the following step-by-step protocol is essential for the safe disposal of **AZ-PFKFB3-67** and associated materials.

### 1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always wear appropriate PPE, including safety glasses, chemical-resistant gloves (compliant with standard BS EN 374:2003 or equivalent), and a lab coat.[1]
- All handling of **AZ-PFKFB3-67**, including weighing and solution preparation, should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.[1]

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect any unused or waste **AZ-PFKFB3-67** powder in its original container or a clearly labeled, sealed, and chemically compatible waste container.

- Disposable items contaminated with **AZ-PFKFB3-67**, such as weighing paper, pipette tips, and gloves, should be collected in a designated, sealed waste bag or container.
- Liquid Waste:
  - Aqueous and solvent-based solutions containing **AZ-PFKFB3-67** must be collected in a dedicated, leak-proof, and clearly labeled waste container.
  - The label should explicitly state "**AZ-PFKFB3-67** Liquid Waste" and include a list of all solvents and their approximate concentrations.
- Never mix **AZ-PFKFB3-67** waste with other chemical waste streams unless approved by your institution's Environmental Health and Safety (EHS) department.

### 3. Storage of Chemical Waste:

- Store all waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are tightly sealed to prevent leaks or spills.

### 4. Final Disposal:

- Do not dispose of **AZ-PFKFB3-67**, either in solid or liquid form, down the sanitary sewer or in the general trash.<sup>[1]</sup>
- All waste containing **AZ-PFKFB3-67** must be disposed of as chemical waste through your institution's EHS program or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for chemical waste disposal.

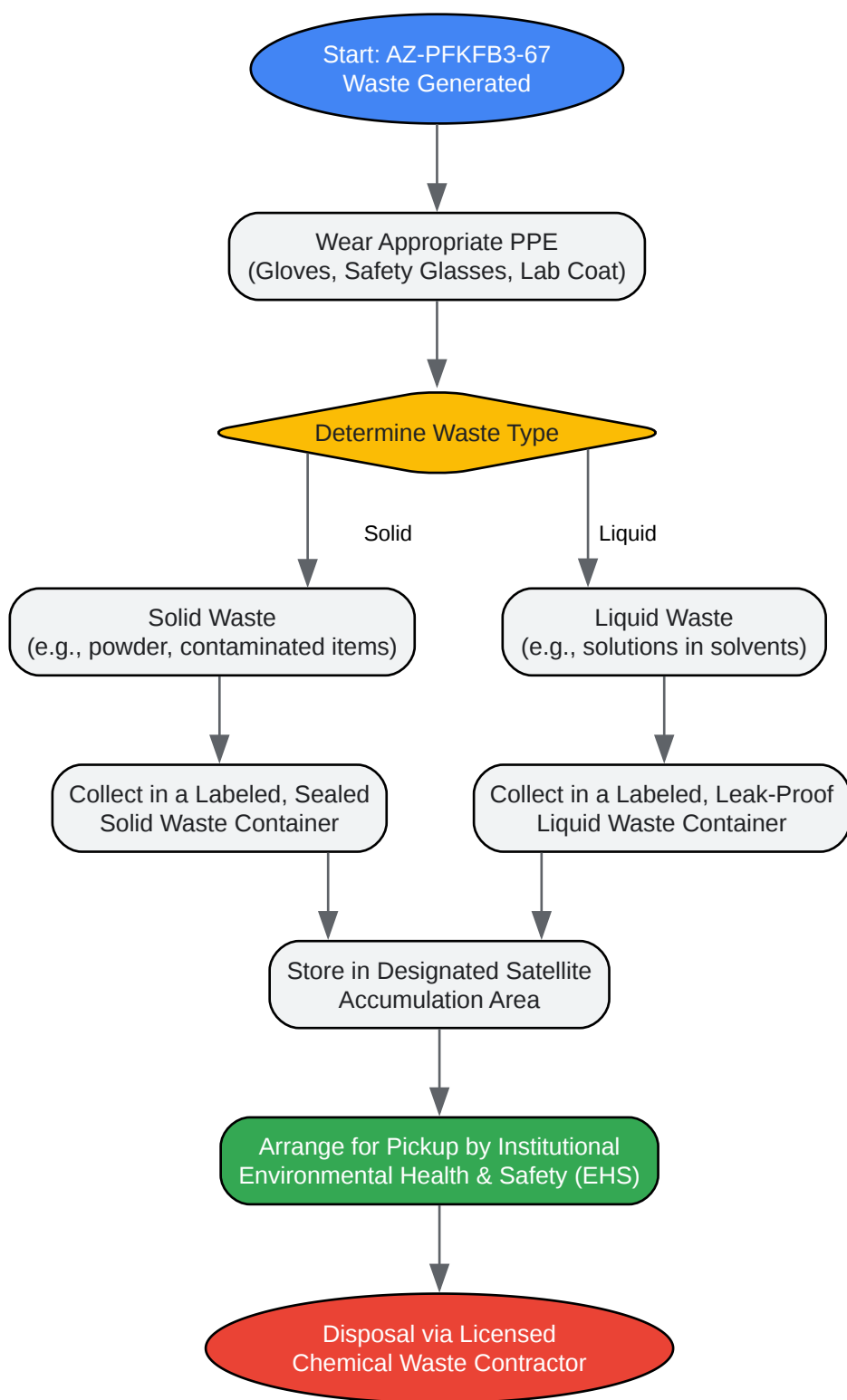
### 5. Spill Response:

- In the event of a spill, immediately evacuate personnel from the affected area if necessary.
- Wear appropriate PPE before attempting to clean the spill.
- Contain and cover the spill with a suitable absorbent material.

- Carefully collect the absorbent material and place it in a sealed container for disposal as chemical waste.
- Decontaminate the spill area according to your laboratory's standard operating procedures.
- Report the spill to your laboratory supervisor and EHS department.

## Disposal Process Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **AZ-PFKFB3-67**.



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Caption: Workflow for the safe disposal of **AZ-PFKFB3-67** waste.

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## References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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